

chemical properties of 5-Bromo-7-nitroindoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-7-nitroindoline**

Cat. No.: **B556508**

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An In-depth Technical Guide to the Chemical Properties of **5-Bromo-7-nitroindoline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **5-Bromo-7-nitroindoline**, a key intermediate in pharmaceutical research and organic synthesis.

Core Chemical Properties

5-Bromo-7-nitroindoline is a versatile chemical compound valued for its unique electronic and structural properties, which are conferred by the presence of both an electron-withdrawing nitro group and a halogen substituent on the indoline core. These features make it a valuable building block in the synthesis of more complex molecules.[\[1\]](#)

Physicochemical Data

The fundamental physicochemical properties of **5-Bromo-7-nitroindoline** are summarized in the table below, providing a quantitative snapshot of the compound's characteristics.

Property	Value	Source(s)
CAS Number	80166-90-1	[1] [2] [3]
Molecular Formula	C8H7BrN2O2	[1] [2] [3]
Molecular Weight	243.06 g/mol	[1] [2] [3]
Appearance	Orange to red solid; Red-orange to brown crystalline powder	[1] [4]
Melting Point	128-136°C	[2] [3] [4]
Boiling Point	344.2 ± 42.0 °C (Predicted)	[2] [4]
Density	1.704 ± 0.06 g/cm³ (Predicted)	[2] [4]
Solubility	Insoluble in water.	[2] [3] [4]
Storage Conditions	Store at 2-8°C in a dark, dry, and well-sealed container.	[3] [4]

Reactivity and Applications

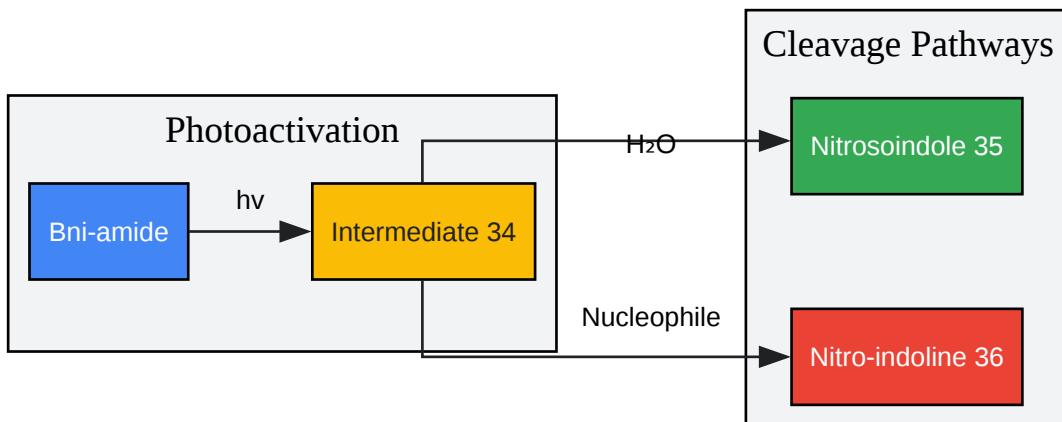
The bromine and nitro functional groups on the indoline ring significantly influence the compound's reactivity, making it a valuable intermediate.[\[1\]](#)

- Pharmaceutical and Agrochemical Synthesis: It serves as a versatile building block for creating novel organic molecules with potential biological activity.[\[1\]](#)[\[5\]](#)
- Fluorescent Probes: The unique structure is utilized in the design of fluorescent probes for real-time biological imaging, which is critical in cellular biology and drug development.[\[1\]](#)
- Medicinal Chemistry: It is a precursor for synthesizing complex indole derivatives, which are significant scaffolds in medicinal chemistry.[\[1\]](#)
- Photoreactive Compounds: **5-Bromo-7-nitroindoline** is a key starting material for the synthesis of photoreactive compounds like 7-nitroindoline-S-thiocarbamates. These derivatives can undergo photolysis, making them useful as photocleavable protecting groups or "caged" compounds for the light-induced release of biologically active molecules.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Photochemical Behavior

Derivatives of **5-Bromo-7-nitroindoline**, such as N-acyl-7-nitroindolines and 7-nitroindoline-S-thiocarbamates, exhibit interesting photoreactivity.^{[6][8]} For instance, **5-bromo-7-nitroindoline-S-ethylthiocarbamate** undergoes one- and two-photon photolysis.^{[6][7]} The photolysis of this model compound with 350 nm light results in the formation of 5-bromo-7-nitrosoindoline, which exists in equilibrium with its dimeric forms.^{[6][7][8]} This photoreactivity expands the utility of 7-nitroindoline derivatives in developing novel photocleavable compounds.^{[6][8]}

A proposed mechanism for the photoactivation and subsequent nucleophilic cleavage of a **5-bromo-7-nitroindoline** (Bni)-amide derivative is depicted below. In an aqueous environment, the intermediate generates a nitrosoindole, whereas in the presence of a nucleophile, a nitroindoline is formed.^{[9][10]}



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Bni-amide photoactivation and cleavage.^{[9][10]}

Experimental Protocols

Detailed methodologies for key experiments involving **5-Bromo-7-nitroindoline** are provided below.

Synthesis of 5-Bromo-7-nitroindoline-(S-ethyl)-thiocarbamate

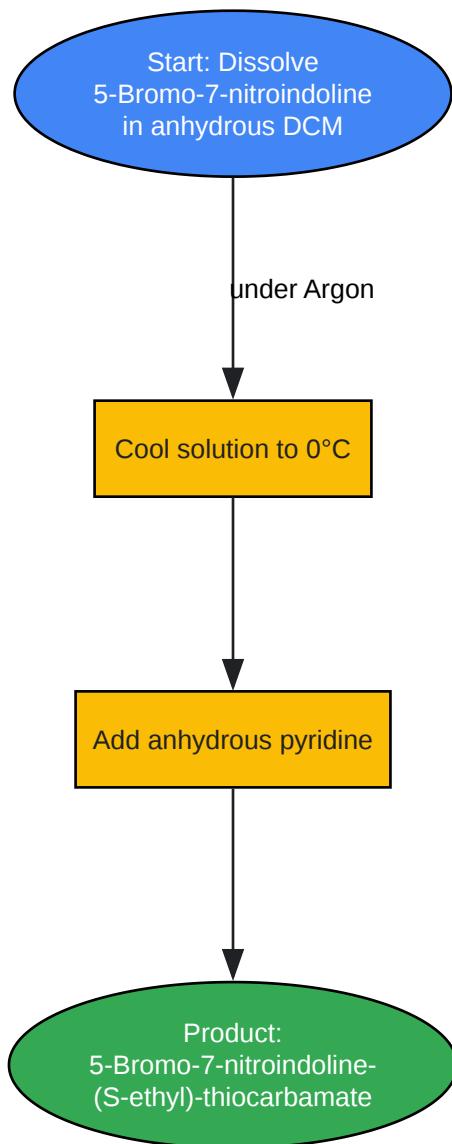
This protocol describes the synthesis of a photoreactive derivative starting from **5-Bromo-7-nitroindoline**.^[7]

Materials:

- **5-Bromo-7-nitroindoline**
- Anhydrous Dichloromethane (DCM)
- Anhydrous Pyridine
- Argon atmosphere

Procedure:

- Dissolve **5-bromo-7-nitroindoline** (1 equivalent) in anhydrous DCM under an argon atmosphere in a round-bottom flask.
- Cool the resulting yellow-orange solution to 0°C.
- Add anhydrous pyridine to the cooled solution.



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Synthesis of a thiocarbamate derivative.

Photolysis of 7-nitroindoline-S-thiocarbamates

This outlines the general procedure for studying the photoreactivity of **5-Bromo-7-nitroindoline** derivatives.[6][7]

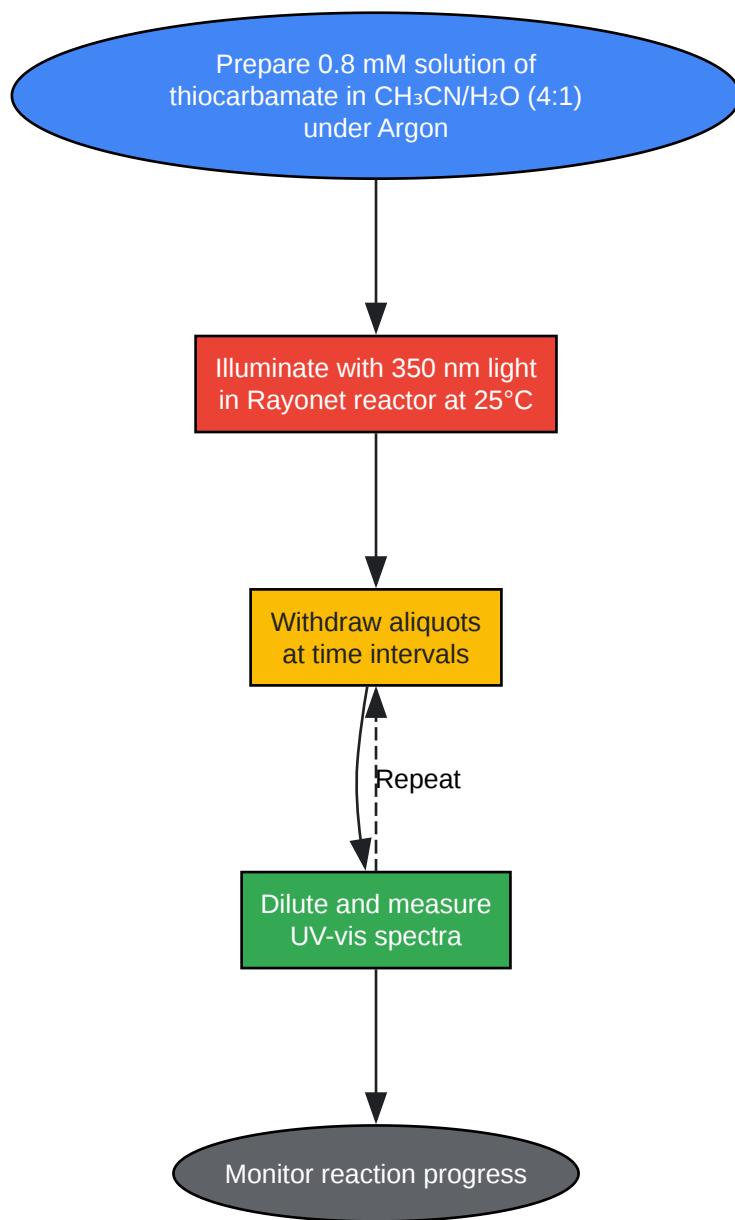
Materials:

- 7-nitroindoline-S-thiocarbamate derivative (e.g., compound from 3.1)

- Acetonitrile/water mixture (4:1 v/v)
- Rayonet Photochemical Chamber Reactor with 350 nm UV lamps
- UV-vis spectrophotometer
- Argon atmosphere

Procedure:

- Dissolve the thiocarbamate derivative in a 4:1 (v/v) mixture of acetonitrile and water under an argon atmosphere to a concentration of 0.8 mM.[\[7\]](#)
- Place the solution in the Rayonet photoreactor, cooled to 25°C.
- Illuminate the solution with 350 nm UV lamps.[\[7\]](#)
- At set time intervals, withdraw aliquots of the solution.
- Dilute the aliquots with the same solvent mixture.
- Measure the UV-vis spectra of the diluted aliquots to monitor the progress of the photolysis.
[\[7\]](#)



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Workflow for photolysis experiments.[6][7]

Safety Information

5-Bromo-7-nitroindoline is classified as harmful and an irritant.[2]

- Hazard Codes: R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin).[2]

- Safety Precautions: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection).[2]
- UN Number: UN2811.[3]

This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with institutional safety protocols and with appropriate personal protective equipment.

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- To cite this document: BenchChem. [chemical properties of 5-Bromo-7-nitroindoline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b556508#chemical-properties-of-5-bromo-7-nitroindoline>

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